

Essential Safety and Logistical Information for Handling Ergovalinine

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Compound of Interest

Compound Name: *Ergovalinine*

Cat. No.: *B15184027*

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This document provides essential guidance for the safe handling and disposal of **ergovalinine** in a laboratory setting. **Ergovalinine**, an ergot alkaloid and isomer of ergovaline, is a potent toxin requiring strict adherence to safety protocols to minimize exposure risks for researchers, scientists, and drug development professionals. The information herein is compiled from safety data for closely related ergot alkaloids and general best practices for handling highly toxic substances, in the absence of a specific Safety Data Sheet (SDS) for **ergovalinine**. All personnel must supplement this guidance with a thorough, substance-specific risk assessment before commencing any work.

Hazard Identification and Risk Assessment

Ergovalinine is presumed to share the toxicological properties of ergovaline and other ergot alkaloids. A Safety Data Sheet for a related ergot alkaloid classifies the substance as:

- Toxic if swallowed, in contact with skin, or if inhaled.[1]
- Suspected of damaging fertility or the unborn child.[1]

Exposure can occur through inhalation of aerosols or fine dust, dermal contact, or ingestion.[2] Symptoms of ergot alkaloid exposure can be severe and may include convulsions, painful spasms, and gangrene.[2]

Occupational Exposure Limits (OELs):

To date, no specific Occupational Exposure Limit (OEL) has been established for **ergovalinine** or ergovaline by major regulatory bodies such as OSHA, NIOSH, or ACGIH. However, due to the high toxicity of ergot alkaloids, exposure should be kept to an absolute minimum. In animal studies, ergovaline concentrations in feed exceeding 200 parts per billion (ppb) are considered toxic.[3]

Quantitative Toxicity Data:

While a specific LD50 for **ergovalinine** is not readily available, the toxicity of related ergot alkaloids underscores the need for caution. For instance, the oral LD50 of senecionine, another type of toxic alkaloid, is 57 mg/kg in rats.[4]

Compound	Metric	Value	Species
Ergovaline	Toxic Feed Concentration	>200 ppb	Cattle, Horses
Senecionine	Oral LD50	57 mg/kg	Rat

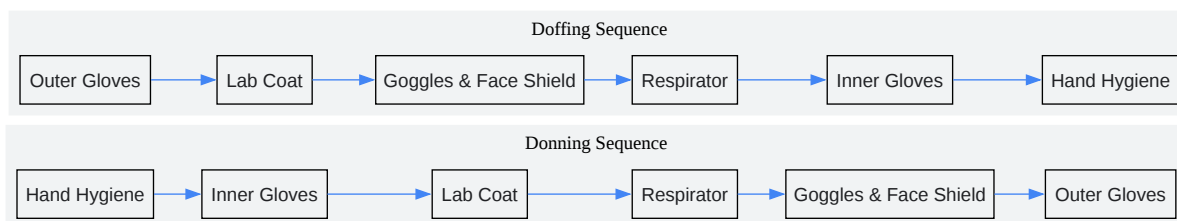
This table summarizes available toxicity data for ergovaline and a related toxic alkaloid to emphasize the potential hazards.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **ergovalinine** to prevent exposure. All PPE should be donned before entering the designated work area and doffed in a manner that prevents cross-contamination.

Protection Type	Specific Requirements	Rationale
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator.	To prevent inhalation of airborne particles or aerosols.
Hand Protection	Two pairs of powder-free nitrile gloves.	To prevent dermal absorption. Double-gloving is recommended.[5]
Body Protection	Disposable, solid-front laboratory coat with tight-fitting cuffs.	To protect skin and personal clothing from contamination.
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against splashes and airborne particles.

Diagram: PPE Donning and Doffing Sequence



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Caption: Recommended sequence for donning and doffing Personal Protective Equipment to minimize contamination.

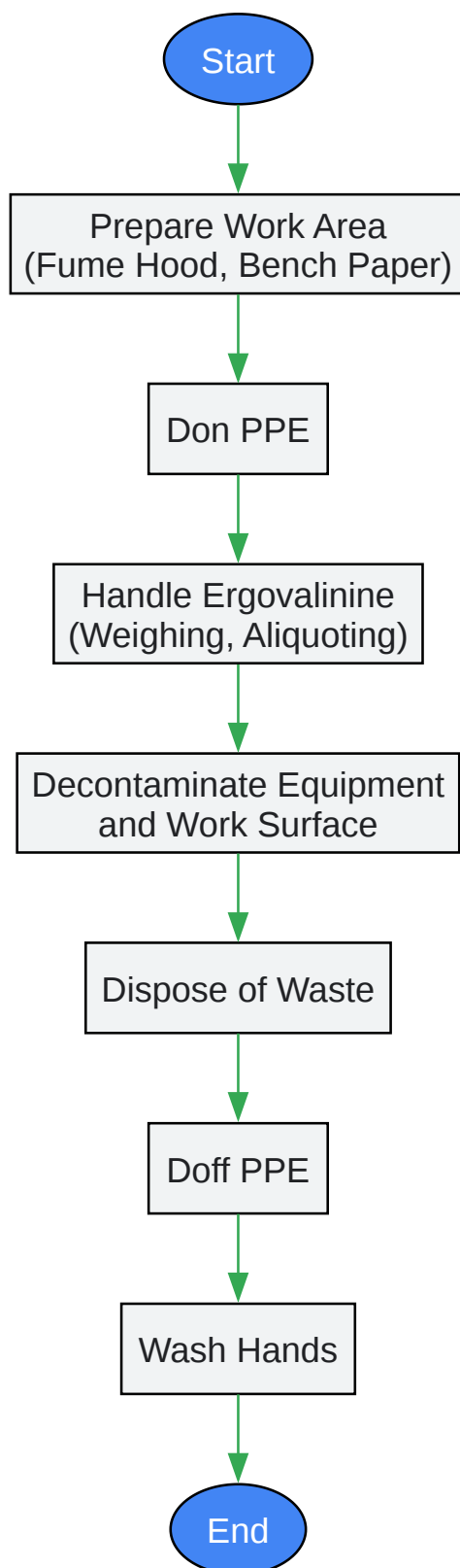
Operational Plan: Handling Procedures

All work with **ergovalinine** must be conducted in a designated area, such as a chemical fume hood, to minimize the risk of exposure.

Experimental Protocol for Handling Solid **Ergovalinine**:

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Cover the work surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment and reagents before introducing the **ergovalinine**.
 - Don the required PPE as outlined in the donning sequence diagram.
- Weighing and Aliquoting:
 - Conduct all manipulations of solid **ergovalinine** within the fume hood.
 - Use a dedicated, calibrated analytical balance inside the hood.
 - To minimize the generation of dust, handle the compound gently. Avoid scraping or vigorous mixing.
 - If creating solutions, add the solvent to the solid slowly to prevent splashing.
- Post-Handling:
 - Decontaminate all non-disposable equipment that has come into contact with **ergovalinine**. A 10% bleach solution followed by a rinse with 70% ethanol is a common practice for deactivating many biological toxins, but its efficacy for **ergovalinine** should be verified.
 - Wipe down the work surface of the fume hood with an appropriate decontaminating solution.
 - Dispose of all contaminated disposable materials as hazardous waste.
 - Follow the PPE doffing sequence carefully to avoid self-contamination.
 - Wash hands thoroughly with soap and water after removing all PPE.

Diagram: Safe Handling Workflow

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Caption: Step-by-step workflow for the safe handling of **ergovalinine** in a laboratory setting.

Disposal Plan

All waste contaminated with **ergovalinine** must be treated as hazardous chemical waste.

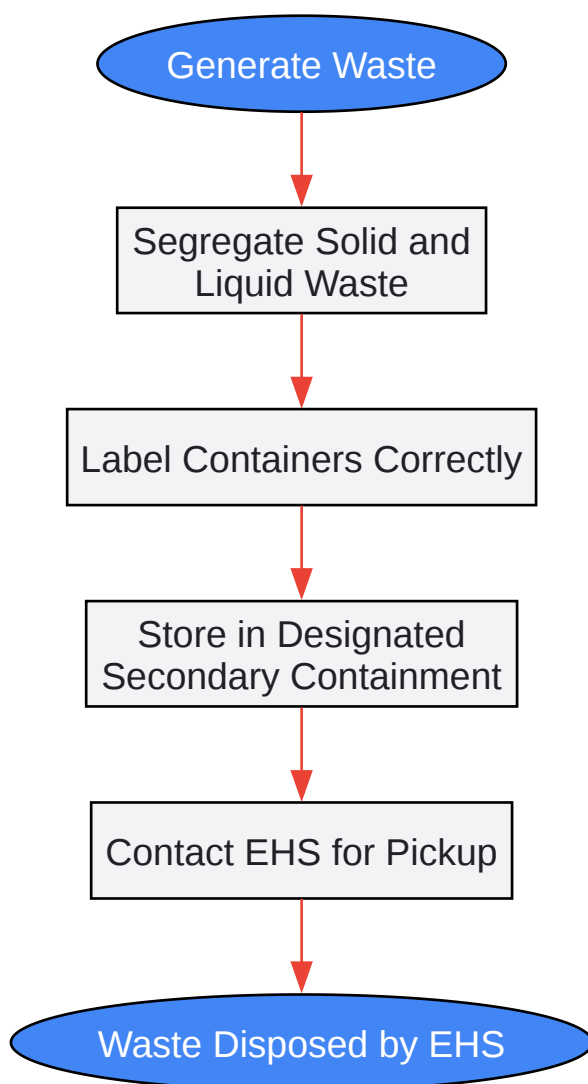
Waste Segregation and Collection:

- Solid Waste:
 - Includes contaminated gloves, lab coats, bench paper, pipette tips, and any unused solid **ergovalinine**.
 - Collect in a dedicated, clearly labeled, leak-proof hazardous waste container with a secure lid.
- Liquid Waste:
 - Includes contaminated solvents and solutions.
 - Collect in a dedicated, clearly labeled, shatter-resistant hazardous waste container with a secure, sealed cap.
 - Do not mix incompatible waste streams.

Disposal Procedure:

- All waste containers must be labeled with "Hazardous Waste," the name of the chemical (**Ergovalinine**), and the associated hazards (Toxic, Reproductive Toxin).
- Store waste containers in a designated, secure secondary containment area away from general laboratory traffic.
- Arrange for waste pickup and disposal through your institution's Environmental Health and Safety (EHS) department.^{[5][6]} Follow all institutional and local regulations for hazardous waste disposal.

Diagram: Chemical Waste Disposal Workflow



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Caption: Procedural flow for the safe disposal of **ergovalinine**-contaminated waste.

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